

Planteose as a Chromatographic Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: *Planteose*
CAS No.: *470-57-5*
Cat. No.: *B12796885*

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Introduction

Planteose, a non-reducing trisaccharide composed of galactose, fructose, and glucose, serves as a critical chromatographic standard for the accurate identification and quantification of oligosaccharides in various biological matrices, particularly in plant-based materials and food products. Its structural similarity to other oligosaccharides, such as its isomer raffinose, necessitates robust and specific analytical methods for its differentiation and analysis. These application notes provide detailed protocols for the use of **planteose** as a chromatographic standard, focusing on two effective techniques: Porous Graphitic Carbon Liquid Chromatography-Tandem Mass Spectrometry (PGC-LC-MS/MS) and Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with mass spectrometry.

Physicochemical Properties of Planteose

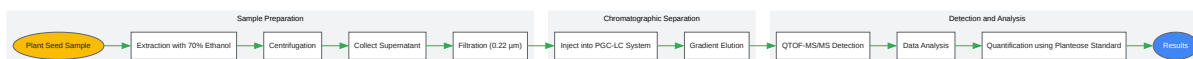
A thorough understanding of the physicochemical properties of **planteose** is essential for its effective use as a chromatographic standard.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	[1]
Molecular Weight	504.44 g/mol	[1]
Isomeric Form	Isomer of Raffinose	[2][3]
Key Structural Feature	Differs from raffinose in the linkage of the α-D-galactopyranosyl unit to the sucrose moiety.	[2]
Solubility	Soluble in water and polar organic solvents.	[4]

Application: Discrimination of Planteose and Raffinose using PGC-LC-MS/MS

Porous Graphitic Carbon (PGC) chromatography offers a unique stationary phase that enables the separation of closely related isomers like **planteose** and raffinose. This method is particularly valuable for the analysis of complex mixtures of oligosaccharides from plant extracts.[1][2]

Experimental Workflow: PGC-LC-MS/MS Analysis



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Caption: Workflow for the analysis of **planteose** using PGC-LC-MS/MS.

Protocol: PGC-LC-MS/MS

1. Standard Preparation:

- Prepare a stock solution of **planteose** standard in deionized water at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase to construct a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

2. Sample Preparation (from Seeds):[\[4\]](#)

- Homogenize 1 gram of the seed sample.
- Extract the homogenized sample by refluxing with 20 mL of 70% ethanol for 30 minutes.[\[4\]](#)
- Centrifuge the extract at 4000 rpm for 15 minutes.
- Collect the supernatant and filter it through a 0.22 µm syringe filter before injection.

3. Chromatographic Conditions:[\[2\]](#)[\[5\]](#)

Parameter	Condition
Column	Porous Graphitic Carbon (PGC), e.g., Hypercarb™ (100 x 2.1 mm, 3 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-2 min: 5% B; 2-15 min: 5-40% B; 15-20 min: 40-95% B; 20-25 min: 95% B; 25.1-30 min: 5% B
Flow Rate	0.3 mL/min
Column Temperature	30 °C
Injection Volume	5 µL

4. Mass Spectrometry Conditions (QTOF-MS/MS):[\[2\]](#)

Parameter	Condition
Ionization Mode	Negative Electrospray Ionization (ESI-)
Capillary Voltage	3.0 kV
Sampling Cone	30 V
Source Temperature	120 °C
Desolvation Temperature	350 °C
Cone Gas Flow	50 L/h
Desolvation Gas Flow	800 L/h
Collision Energy	Ramped from 10 to 40 eV for MS/MS
Acquisition Mode	MS and MS/MS (Data-Dependent Acquisition)

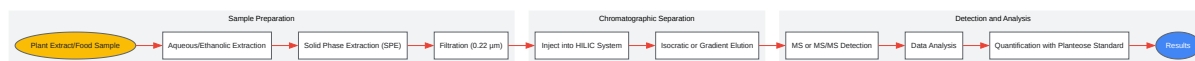
5. Data Analysis and Quantification:

- Identify **planteose** based on its retention time and specific fragmentation patterns compared to the authentic standard.
- Quantify the amount of **planteose** in the sample by using the calibration curve generated from the standard solutions.

Application: Analysis of Oligosaccharides using HILIC-MS

Hydrophilic Interaction Liquid Chromatography (HILIC) is another powerful technique for the separation of polar compounds like oligosaccharides. It provides an alternative to PGC with different selectivity.^{[6][7]}

Experimental Workflow: HILIC-MS Analysis



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Caption: Workflow for the analysis of **planteose** using HILIC-MS.

Protocol: HILIC-MS

1. Standard and Sample Preparation:

- Follow the same procedure as described for the PGC-LC-MS/MS method.

2. Chromatographic Conditions:[6][7]

Parameter	Condition
Column	Amide-based HILIC column, e.g., BEH Amide (150 x 2.1 mm, 1.7 µm)
Mobile Phase A	0.1% Ammonium Hydroxide in Water
Mobile Phase B	Acetonitrile with 0.1% Ammonium Hydroxide
Gradient Elution	0-1 min: 95% B; 1-12 min: 95-50% B; 12-15 min: 50% B; 15.1-20 min: 95% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	2 µL

3. Mass Spectrometry Conditions:[6]

Parameter	Condition
Ionization Mode	Negative Electrospray Ionization (ESI-)
Capillary Voltage	2.5 kV
Cone Voltage	40 V
Source Temperature	150 °C
Desolvation Temperature	400 °C
Cone Gas Flow	50 L/h
Desolvation Gas Flow	900 L/h
Acquisition Mode	Full Scan MS

4. Data Analysis and Quantification:

- Identify **planteose** by comparing its retention time with the authentic standard.
- Quantify using an external calibration curve.

Method Validation Parameters

For quantitative applications, it is crucial to validate the analytical method. The following table summarizes typical validation parameters that should be assessed.^{[8][9]}

Parameter	Typical Acceptance Criteria
Linearity (R^2)	≥ 0.99
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3
Limit of Quantification (LOQ)	Signal-to-Noise Ratio ≥ 10
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	Intra-day: $\leq 15\%$; Inter-day: $\leq 20\%$
Specificity	No interference at the retention time of the analyte

Troubleshooting

Problem	Possible Cause	Solution
Poor peak shape	Column contamination; Inappropriate mobile phase pH	Flush column; Adjust mobile phase pH
Low signal intensity	Ion suppression; Inefficient ionization	Dilute sample; Optimize MS parameters
Inconsistent retention times	Column degradation; Unstable temperature	Replace column; Ensure stable column temperature
Co-elution of isomers	Insufficient column resolution	Optimize gradient; Use a different column (e.g., PGC)

Conclusion

Planteose is an indispensable standard for the accurate chromatographic analysis of oligosaccharides. The detailed protocols for PGC-LC-MS/MS and HILIC-MS provided in these application notes offer robust and reliable methods for the separation and quantification of **planteose** in complex samples. Proper method validation is essential to ensure the accuracy and precision of the results.

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